

Application Notes & Protocols: Safe Handling and Storage of 4-Decylaniline

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Compound of Interest

Compound Name: 4-Decylaniline

CAS No.: 37529-30-9

Cat. No.: B1265797

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**Abstract

This document provides a comprehensive guide to the safe handling, storage, and disposal of **4-Decylaniline** (CAS: 37529-30-9) for researchers, scientists, and professionals in drug development and chemical synthesis. The protocols herein are designed to mitigate risks associated with the compound's hazardous properties by detailing necessary engineering controls, personal protective equipment (PPE), and emergency procedures. The causality behind each procedural step is explained to ensure a deep understanding of the safety requirements.

Compound Identification and Physicochemical Properties

4-Decylaniline is an alkylated aromatic amine, appearing as a colorless to yellow or brown liquid, which may solidify at or near room temperature.^{[1][2]} Its long alkyl chain makes it insoluble in water, but soluble in common organic solvents.^{[1][3]} Due to its chemical structure, which includes a reactive amine group, it serves as a versatile intermediate in the synthesis of

dyes, pharmaceuticals, and liquid crystal materials.^[1] Like many anilines, it is prone to atmospheric oxidation, which can cause discoloration over time during storage.

Table 1: Physicochemical and Identification Data for **4-Decylaniline**

Property	Value	Source(s)
IUPAC Name	4-decylaniline	^[4]
Synonyms	4-n-Decylaniline, p-Decylaniline, 4-Decylphenylamine	^[2] ^[4] ^[5]
CAS Number	37529-30-9	^[4]
Molecular Formula	C ₁₆ H ₂₇ N	^[1] ^[4]
Molecular Weight	233.39 g/mol	^[4]
Appearance	Colorless to brown clear liquid	^[1] ^[2]
Melting Point	25 °C	^[1]
Boiling Point	218-220 °C at 14 mmHg	^[1]
Flash Point	>113 °C (>235 °F) - Closed Cup	
Water Solubility	Insoluble	^[1] ^[3]

| Storage Class | 10 - Combustible liquids | |

Hazard Identification and Risk Assessment

According to the Globally Harmonized System (GHS), **4-Decylaniline** is classified as a hazardous substance. Understanding these hazards is critical for developing appropriate risk mitigation strategies in a laboratory or manufacturing setting.

- H315 - Causes skin irritation: Direct contact can lead to redness, itching, and inflammation. Prolonged exposure may cause more severe dermal reactions.^[2]^[4]^[6]

- H319 - Causes serious eye irritation: Splashes can cause significant pain, redness, and potential damage to the cornea. Immediate and thorough irrigation is essential.[2][4][6]
- H335 - May cause respiratory irritation: Inhalation of vapors, mists, or aerosols can irritate the nose, throat, and lungs, leading to coughing and shortness of breath.[4][6]
- H400/H410 - Very toxic to aquatic life with long-lasting effects: This compound poses a significant environmental risk. Even small quantities released into waterways can be lethal to aquatic organisms and persist in the environment.[2][4] Therefore, preventing its release into drains and soil is of paramount importance.[2][7]

The signal word for **4-Decylaniline** is "Warning".[4][6] While not acutely toxic via ingestion, all anilines should be handled with care to prevent absorption, which can potentially lead to systemic effects like methemoglobinemia, characterized by cyanosis (a bluish discoloration of the skin).[7]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by robust PPE, is mandatory.

Engineering Controls

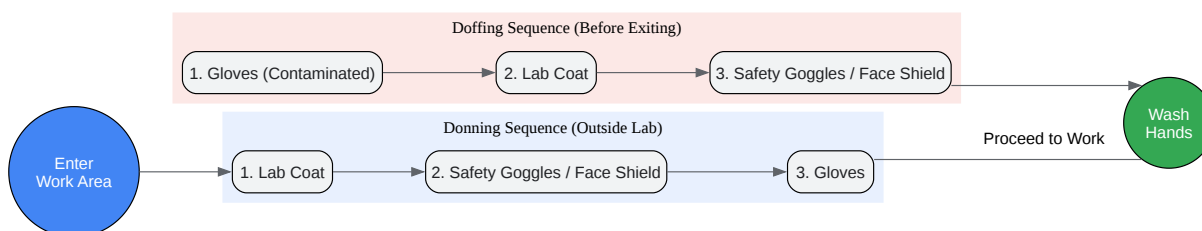
The primary engineering control for handling **4-Decylaniline** is a certified laboratory chemical fume hood.[8] All weighing, dispensing, and reaction setup operations must be performed within the fume hood to contain vapors and prevent inhalation exposure. The ventilation system should be adequate to maintain exposure levels below any established occupational limits.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be worn at all times when handling the chemical.

- Hand Protection: Chemical-resistant gloves are required. Nitrile gloves are a suitable choice for protection against splashes.[9] If prolonged contact is anticipated, heavier-duty gloves should be considered. Always inspect gloves for tears or holes before use and wash hands thoroughly after removal.[2]

- **Eye and Face Protection:** Chemical safety goggles are mandatory. For operations with a higher risk of splashing, a full-face shield should be worn in addition to goggles.[2][10]
- **Skin and Body Protection:** A buttoned-up, long-sleeved lab coat must be worn to protect the skin.[2][6]
- **Respiratory Protection:** For most lab-scale operations within a fume hood, respiratory protection is not required. However, in cases of ventilation failure or large-scale transfers, a respirator with an appropriate filter (e.g., Type ABEK (EN14387)) should be used.



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Fig 1. Standard PPE Donning and Doffing Workflow.

Standard Operating Protocol for Handling

This protocol covers the lab-scale weighing and dispensing of **4-Decylaniline**.

- **Preparation:** Designate a work area within a chemical fume hood.[8] Cover the work surface with absorbent, disposable bench paper. Assemble all necessary equipment (spatulas, glassware, secondary containers) before retrieving the chemical.
- **PPE Confirmation:** Don all required PPE as outlined in Section 3 and Figure 1.
- **Chemical Retrieval:** Obtain the **4-Decylaniline** container from its designated storage location. Check the container for any signs of damage or leakage.

- Dispensing:
 - Note the melting point (~25 °C); the material may be liquid or solid.[1]
 - Place a tared, sealable receiving vessel on a balance inside the fume hood.
 - If liquid, use a calibrated pipette or syringe to transfer the desired volume.
 - If solid, carefully use a clean spatula to transfer the desired mass. Avoid generating dust or breaking up large chunks forcefully.
 - Perform all transfers slowly to minimize the risk of splashing or aerosol generation.
- Post-Dispensing: Tightly cap the source container immediately after dispensing.[6] Wipe the exterior of the container with a damp cloth if necessary. Clean any spatulas or equipment used.
- Return to Storage: Return the source container to its proper, secure storage location.[6]
- Cleanup: Dispose of any contaminated bench paper or cleaning materials into the designated solid hazardous waste container.
- Final Steps: Doff PPE in the correct order (Figure 1) and wash hands thoroughly with soap and water.

Long-Term Storage Procedures

Proper storage is essential to maintain chemical integrity and prevent hazardous situations.

- Location: Store in a cool, dry, and well-ventilated area designated for combustible materials. [6][7] The storage area should be secured and accessible only to authorized personnel.[6][11]
- Container Integrity: Keep the container tightly closed to prevent atmospheric oxidation and contamination.[6][8] Ensure the label is legible and facing forward.
- Incompatible Materials: Segregate **4-Decylaniline** from strong oxidizing agents, strong acids, and strong bases.[1][8][10] A chemical reaction with oxidizers can be vigorous and

exothermic.

- Secondary Containment: It is best practice to store containers within a secondary containment tray made of a compatible material (e.g., polypropylene) to contain potential leaks.^[8]

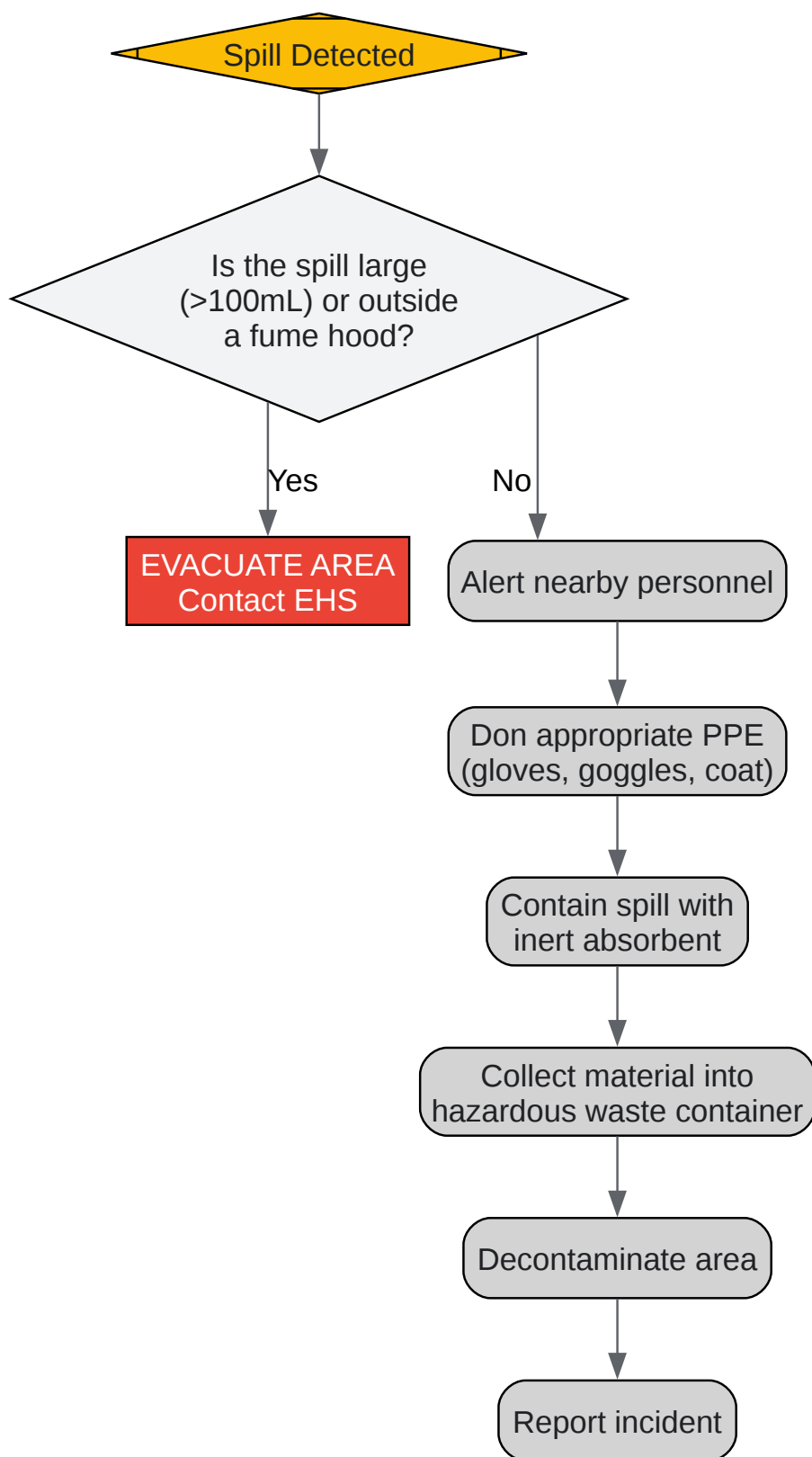
Emergency Response and Disposal

Accidents can happen, and a clear, pre-defined response plan is crucial.

Spill Response

This protocol is for minor spills (<100 mL) contained within a chemical fume hood. For larger spills, or any spill outside of containment, evacuate the area and contact your institution's Environmental Health & Safety (EHS) department immediately.

- Alert: Alert nearby personnel.
- Isolate: Keep the fume hood sash as low as possible.
- Contain: Use a commercial spill kit or an inert absorbent material (e.g., vermiculite, sand) to dike the spill and prevent it from spreading. Do not use combustible materials like paper towels to absorb the bulk of the liquid.
- Absorb: Cover the spill with the absorbent material and allow it to be fully absorbed.
- Collect: Carefully scoop the absorbed material into a labeled, sealable hazardous waste container.^[7]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- Report: Report the incident to your supervisor and EHS department.



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Fig 2. Decision workflow for responding to a **4-Decylaniline** spill.

Exposure First Aid

Seek immediate medical attention after any exposure.

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[2\]](#)[\[6\]](#) Remove all contaminated clothing.[\[2\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[6\]](#) Remove contact lenses if present and easy to do.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[11\]](#)

Waste Disposal

All **4-Decylaniline** waste, including contaminated materials, is considered hazardous waste and must be disposed of accordingly.

- Labeling: Collect all waste in a clearly labeled, sealed, and compatible container.[\[8\]](#) The label should read "Hazardous Waste: **4-Decylaniline**".
- Segregation: Do not mix with incompatible waste streams.
- Disposal: Arrange for pickup and disposal through your institution's licensed EHS provider.[\[2\]](#) [\[7\]](#) Do not pour **4-Decylaniline** down the drain.[\[8\]](#) This is critical due to its high aquatic toxicity.[\[2\]](#)

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